

# Safe Disposal of Potassium Sodium Tartrate Tetrahydrate: A Comprehensive Guide

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## Compound of Interest

Compound Name: *Potassium sodium tartrate tetrahydrate*

Cat. No.: *B7908141*

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For researchers, scientists, and professionals in drug development, ensuring the safe handling and disposal of laboratory chemicals is paramount. This guide provides essential safety and logistical information for the proper disposal of **potassium sodium tartrate tetrahydrate**, a common laboratory reagent also known as Rochelle salt.

**Potassium sodium tartrate tetrahydrate** is not classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.<sup>[1][2][3][4]</sup> However, adherence to proper disposal procedures is crucial to maintain a safe laboratory environment and comply with regulatory standards.

## Key Safety and Handling Information

Before disposal, it is important to handle the chemical appropriately. Always wear personal protective equipment, including safety glasses with side shields or goggles and protective gloves (e.g., nitrile rubber).<sup>[5]</sup> Handle in a well-ventilated area to avoid dust generation and inhalation.<sup>[6]</sup> In case of accidental spills, the material should be carefully swept or shoveled into a suitable and labeled container for disposal.<sup>[5][6][7]</sup> Avoid letting the product enter drains.<sup>[1][3][4]</sup>

## Quantitative Data

The following table summarizes the key physical and chemical properties of **potassium sodium tartrate tetrahydrate**:

Property	Value
CAS Number	6381-59-5
Molecular Formula	$C_4H_4KNaO_6 \cdot 4H_2O$
Appearance	Colorless, transparent crystals or white powder
Odor	Odorless
Decomposition Temperature	>100 °C (loses water of crystallization)
Solubility	Insoluble in alcohol

## Disposal Protocol

The primary method for the disposal of **potassium sodium tartrate tetrahydrate** is to follow local, state, and federal regulations. As it is not considered hazardous waste, the procedures are generally straightforward.

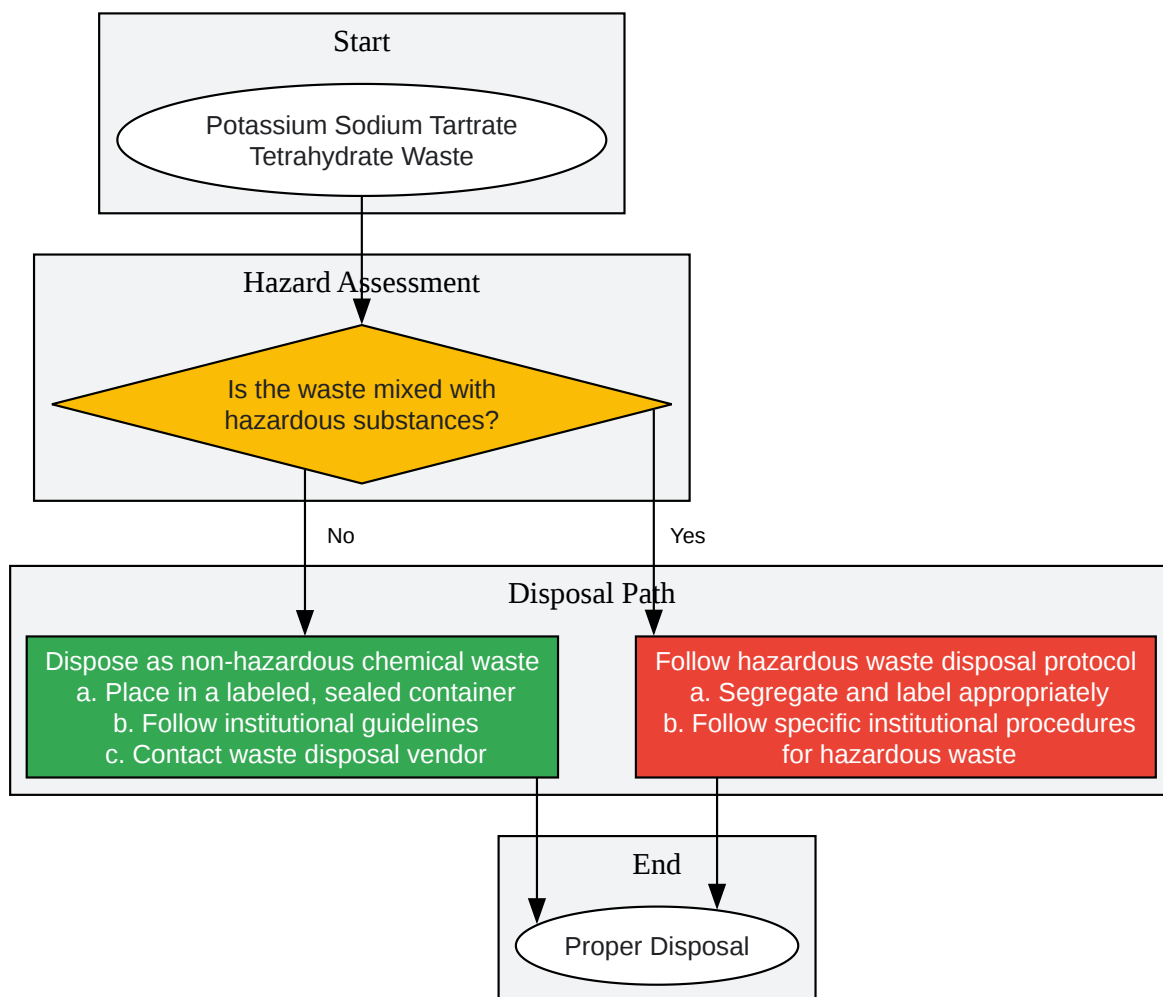
### Step-by-Step Disposal Procedure:

- **Collection:** Collect waste **potassium sodium tartrate tetrahydrate** in a clearly labeled, sealed container.
- **Consult Regulations:** Refer to your institution's specific waste disposal guidelines and local environmental regulations. Disposal must be done according to official regulations.[\[7\]](#)
- **Waste Vendor:** Contact your institution's designated chemical waste disposal vendor for pickup and proper disposal.
- **Packaging:** Ensure the waste container is securely sealed and properly labeled before collection.
- **Documentation:** Maintain records of the disposal in accordance with your laboratory's safety protocols and regulatory requirements.

It is imperative not to discharge the chemical into sewers or public waters.[\[7\]](#)

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **potassium sodium tartrate tetrahydrate**.



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Caption: Disposal workflow for **potassium sodium tartrate tetrahydrate**.

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